

Application Notes and Protocols for FG-2216

Stock Solution Preparation

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Compound of Interest

Compound Name: FG-2216

Cat. No.: B1672656

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This document provides a detailed protocol for the preparation of **FG-2216** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. **FG-2216** (also known as IOX3 and YM-311) is a potent, orally active inhibitor of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase-2 (PHD2), a key enzyme in the HIF signaling pathway.^{[1][2]} Proper preparation and storage of stock solutions are critical for ensuring the compound's stability and obtaining reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **FG-2216**.

Property	Value	Source
Molecular Weight	280.66 g/mol	[1][2]
CAS Number	223387-75-5	[1][3]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥14.05 mg/mL to 56 mg/mL (Ultrasonic treatment may be required)	[1][2][4]
Recommended Stock Concentration	10 mM - 50 mM in freshly opened DMSO	[1][5]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[1]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year	[1]

Experimental Protocol: Preparation of a 10 mM FG-2216 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FG-2216** in DMSO.

Materials:

- **FG-2216** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

- Pipettes and sterile filter tips

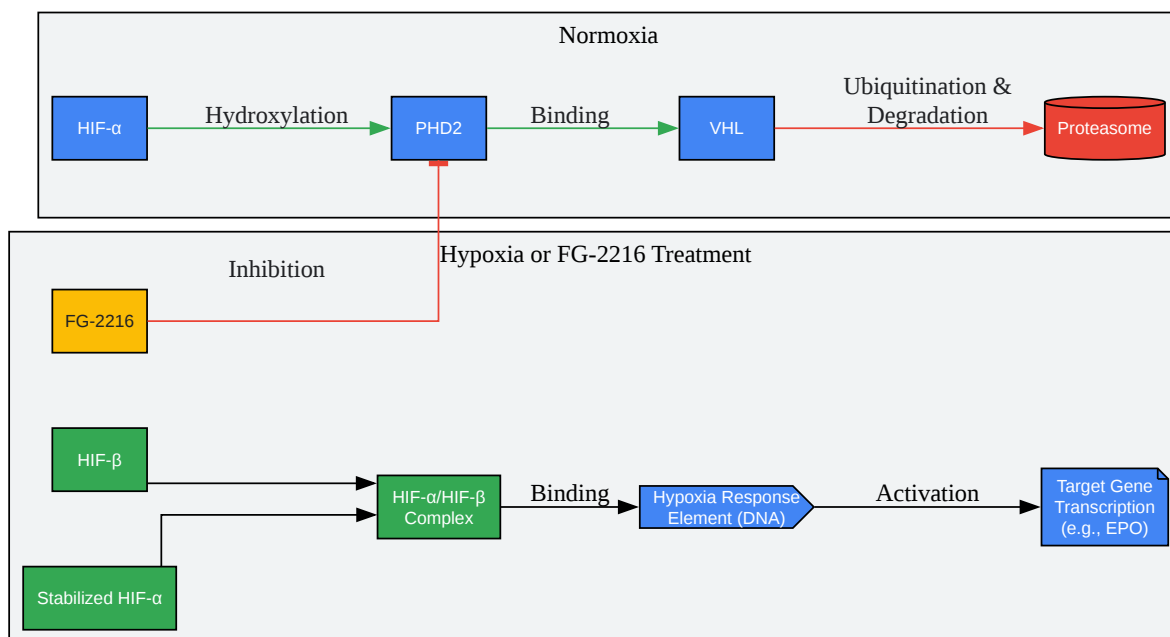
Procedure:

- Pre-weighing Preparation: Before opening, allow the **FG-2216** vial to equilibrate to room temperature to prevent condensation.
- Weighing **FG-2216**: Carefully weigh out the desired amount of **FG-2216** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.807 mg of **FG-2216** (Molecular Weight: 280.66 g/mol).
- Dissolving in DMSO:
 - Add the appropriate volume of freshly opened, anhydrous DMSO to the vial containing the **FG-2216** powder. To continue the example, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in an ultrasonic water bath for 5-10 minutes.^[1] Be cautious to avoid overheating the sample.
- Aliquoting and Storage:
 - Once the **FG-2216** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[1]

Note on Dilutions: For cell-based assays, it is recommended to pre-warm the stock solution and the cell culture medium to 37°C before making final dilutions to avoid precipitation.^[6]

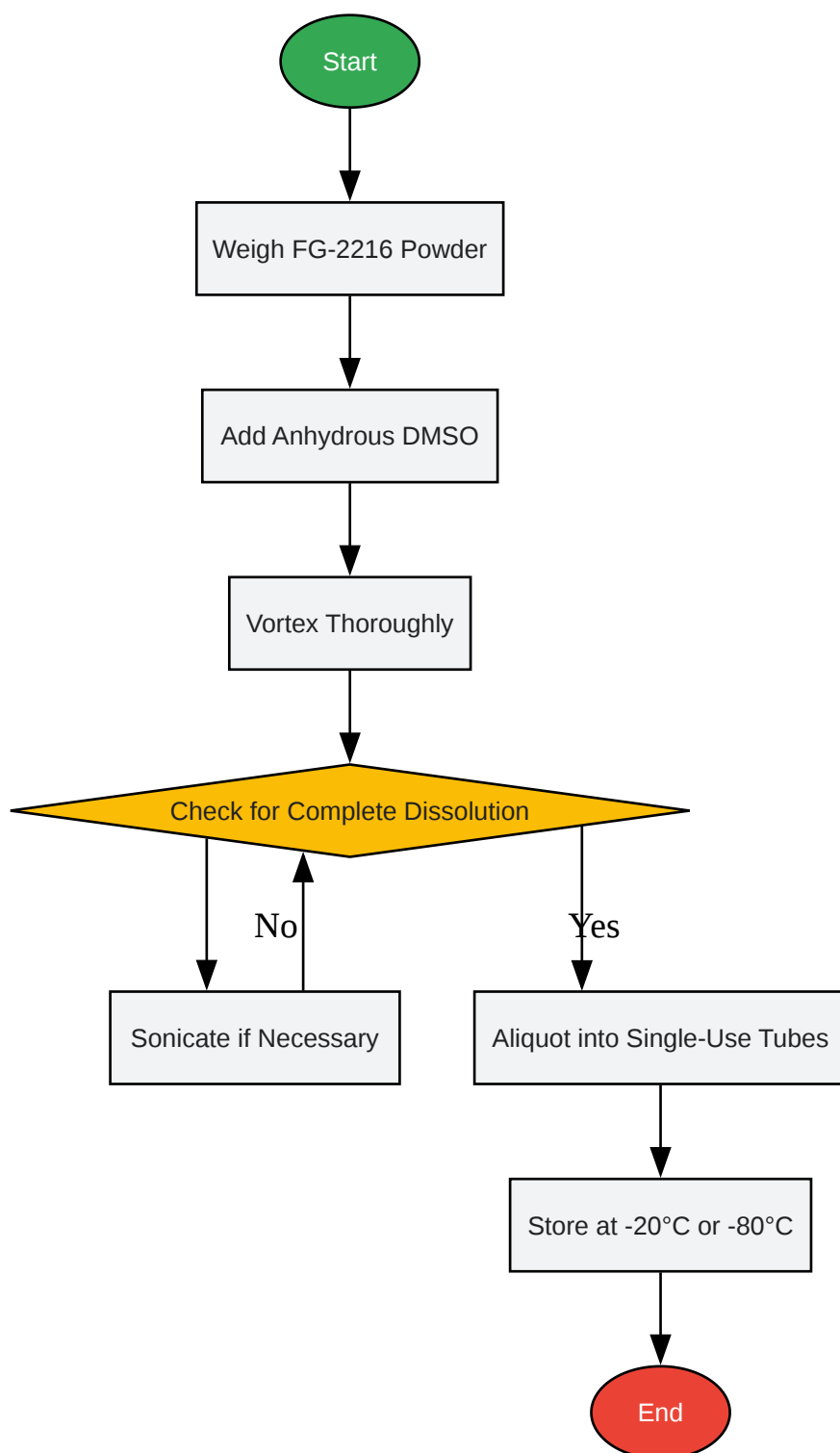
Visualizations

The following diagrams illustrate the signaling pathway of **FG-2216** and the experimental workflow for stock solution preparation.



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Caption: **FG-2216** inhibits PHD2, leading to HIF-α stabilization and target gene transcription.



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Caption: Workflow for preparing **FG-2216** stock solution in DMSO.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. apexbt.com [apexbt.com]
- 5. 生工生物工程(上海)股份有限公司 [store.sangon.com]
- 6. FG-2216 | HIF/HIF Prolyl-Hydroxylase | TargetMol [targetmol.com]
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